

Reactive red 45 solubility and stability in different buffers

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Compound of Interest

Compound Name: *Reactive red 45*

CAS No.: *70210-46-7*

Cat. No.: *B1210583*

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An In-Depth Technical Guide to the Solubility and Stability of **Reactive Red 45** in Different Buffers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of C.I. **Reactive Red 45** (CAS No. 12226-22-1), a widely used anionic azo dye. Understanding these properties is critical for its application in various fields, including textile dyeing, biomedical research, and as a potential component in drug delivery systems. This document outlines experimental protocols for determining these key parameters and presents illustrative data in various buffer systems.

Introduction to Reactive Red 45

Reactive Red 45 is a monochlorotriazine reactive dye known for its vibrant red shade and its ability to form covalent bonds with substrates containing hydroxyl or amino groups. Its chemical structure, featuring multiple sulfonic acid groups, contributes to its good water solubility. However, its reactivity also makes it susceptible to hydrolysis, which can affect its stability and

performance in aqueous solutions. The stability of the dye is crucial for ensuring reproducibility in experimental and industrial processes.

Solubility of Reactive Red 45

The solubility of reactive dyes is influenced by several factors, including temperature, pH, and the presence of electrolytes. Generally, solubility increases with temperature. However, the presence of salts, often used in dyeing processes to promote exhaustion, can decrease the solubility of the dye.

Illustrative Solubility Data

While specific quantitative solubility data for **Reactive Red 45** in various buffers is not readily available in public literature, the following table presents hypothetical yet realistic solubility values based on the general behavior of similar reactive dyes. This data is for illustrative purposes to guide researchers in estimating appropriate concentration ranges for their experiments.

Buffer System	pH	Temperature (°C)	Illustrative Solubility (g/L)
Acetate Buffer	4.0	25	~80
Acetate Buffer	5.0	25	~90
Phosphate Buffer	6.0	25	~100
Phosphate Buffer	7.0	25	~120
Phosphate Buffer	8.0	25	~110
Acetate Buffer	5.0	40	~110
Phosphate Buffer	7.0	40	~140

Experimental Protocol for Determining "Application Solubility" (Based on ISO 105-Z07)

The International Organization for Standardization (ISO) provides a standard method, ISO 105-Z07, for determining the "application solubility" and solution stability of water-soluble dyes,

which is highly relevant for practical use.^{[1][2][3]} This method assesses the solubility under conditions that mimic application processes.

Materials:

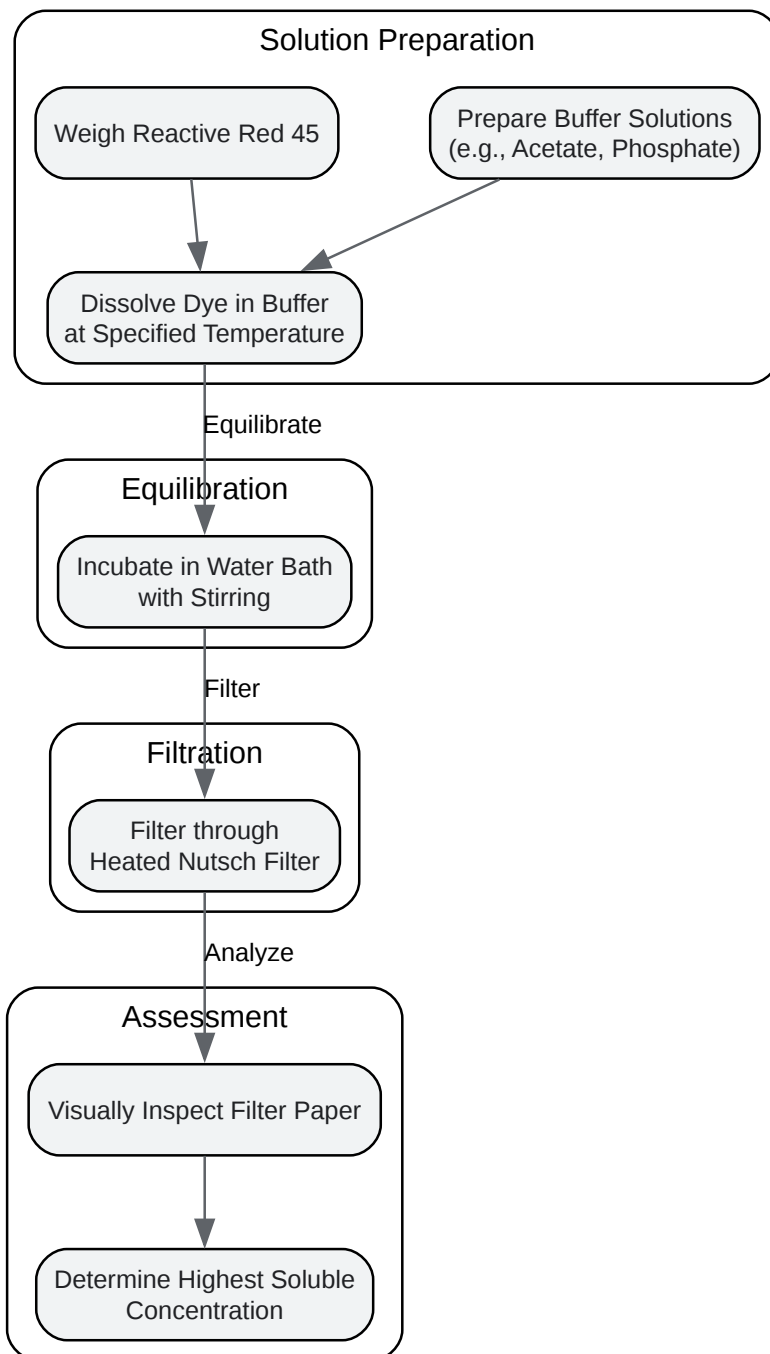
- **Reactive Red 45** dye powder
- Selected buffer solutions (e.g., 0.1 M acetate buffer, 0.1 M phosphate buffer)
- Distilled or deionized water
- Erlenmeyer flasks (250 mL)
- Magnetic stirrer and stir bars
- Water bath with temperature control
- Heatable Nutsch filter with a suitable filter paper (e.g., Whatman No. 1)
- Vacuum flask and vacuum source
- Graduated cylinders and pipettes
- Analytical balance

Procedure:

- Preparation of Dye Solutions:
 - Prepare a series of dye solutions of known concentrations in the desired buffer at the specified temperature. For example, prepare solutions ranging from 10 g/L to 150 g/L in 10 g/L increments.
 - To do this, weigh the appropriate amount of **Reactive Red 45** powder and dissolve it in a known volume of the pre-heated buffer in an Erlenmeyer flask with constant stirring.
- Equilibration:

- Place the flasks in a temperature-controlled water bath set to the desired experimental temperature (e.g., 25°C, 40°C, 60°C) and stir for a defined period (e.g., 30 minutes) to ensure equilibrium is reached.
- Filtration:
 - Preheat the Nutsch filter to the same temperature as the dye solution.
 - Filter each solution under vacuum. Record the time it takes for the entire volume to pass through the filter.
- Assessment:
 - Visually inspect the filter paper for any undissolved dye particles.
 - The "application solubility" is the highest concentration that passes through the filter without leaving a significant residue and within a reasonable time frame.

Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the application solubility of **Reactive Red 45**.

Stability of Reactive Red 45 in Aqueous Buffers

The stability of reactive dyes in aqueous solutions is primarily affected by hydrolysis, where the reactive group of the dye reacts with water molecules, rendering the dye incapable of forming a covalent bond with the substrate. The rate of hydrolysis is highly dependent on pH and temperature.

Factors Affecting Stability

- **pH:** The hydrolysis of monochlorotriazine dyes like **Reactive Red 45** is significantly influenced by pH. The rate of hydrolysis is generally higher under alkaline conditions.
- **Temperature:** An increase in temperature typically accelerates the rate of hydrolysis.
- **Buffer Composition:** While the primary effect is pH, the specific ions in the buffer can also have a minor influence on the dye's stability.

Illustrative Stability Data

The following table provides hypothetical stability data for **Reactive Red 45** in different buffers, expressed as the half-life ($t_{1/2}$) of the dye. This data is for illustrative purposes.

Buffer System	pH	Temperature (°C)	Illustrative Half-life ($t_{1/2}$, hours)
Acetate Buffer	5.0	25	> 168 (Stable)
Phosphate Buffer	7.0	25	~ 72
Phosphate Buffer	8.0	25	~ 24
Phosphate Buffer	7.0	40	~ 36
Phosphate Buffer	8.0	40	~ 12

Experimental Protocol for Determining Stability by UV-Vis Spectrophotometry and HPLC

A robust method for assessing the stability of **Reactive Red 45** involves monitoring the change in its concentration over time using UV-Vis spectrophotometry and identifying degradation products using High-Performance Liquid Chromatography (HPLC).

Materials:

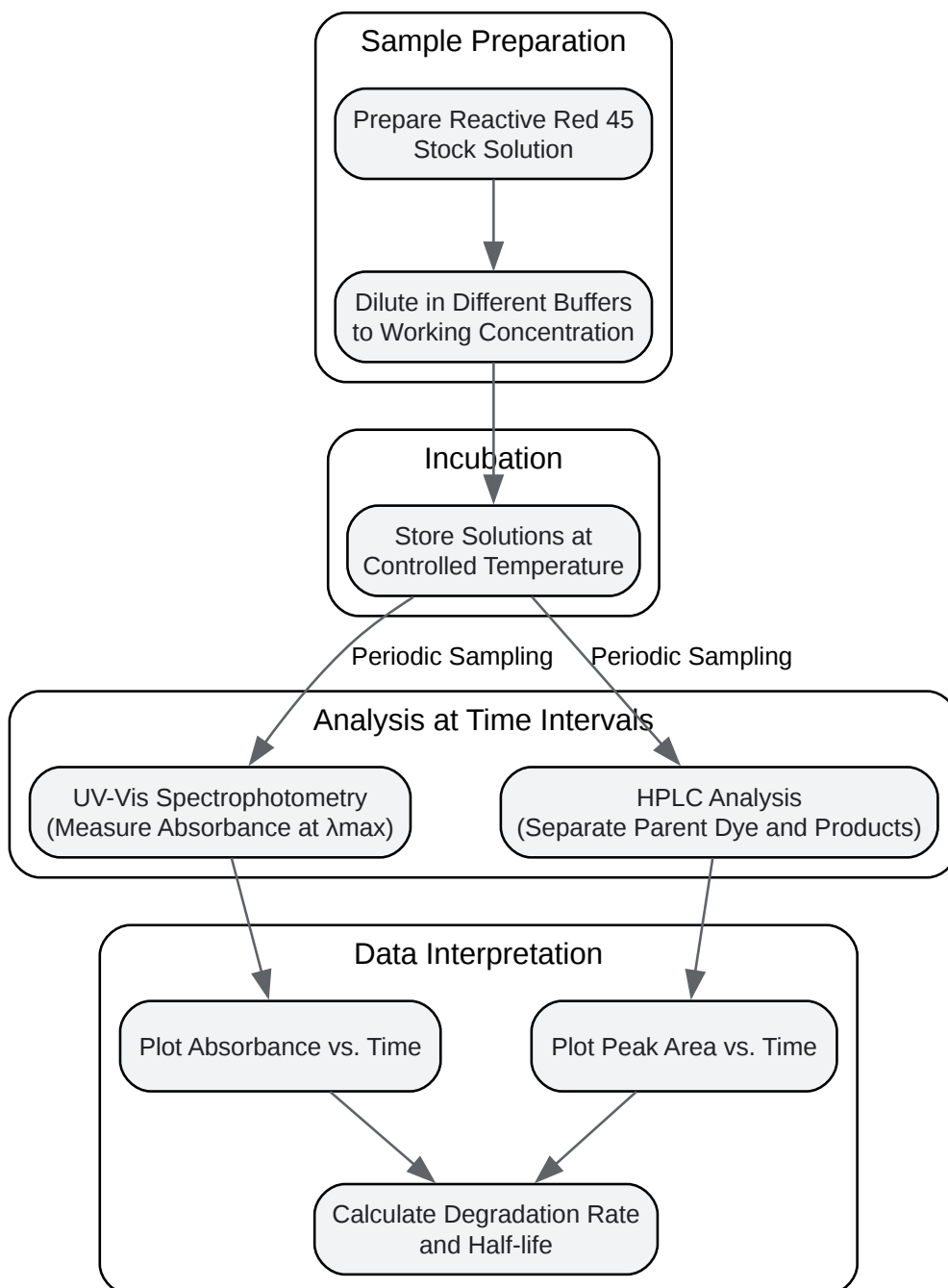
- **Reactive Red 45** dye
- Buffer solutions of desired pH (e.g., acetate, phosphate)
- UV-Vis Spectrophotometer and cuvettes
- HPLC system with a suitable column (e.g., C18) and detector (e.g., PDA or UV-Vis)
- Volumetric flasks and pipettes
- Temperature-controlled incubator or water bath
- pH meter

Procedure:

- Preparation of Stock Solution:
 - Prepare a concentrated stock solution of **Reactive Red 45** in distilled water.
- Sample Preparation:
 - Dilute the stock solution with the respective buffer solutions to a final concentration that gives an absorbance reading within the linear range of the spectrophotometer (typically 0.1 - 1.0).
- Incubation:
 - Store the prepared solutions in sealed containers in a temperature-controlled environment (e.g., 25°C, 40°C).
- UV-Vis Spectrophotometric Analysis:

- At regular time intervals (e.g., 0, 1, 2, 4, 8, 24, 48, 72 hours), take an aliquot of each solution and measure its absorbance at the maximum wavelength (λ_{max}) of **Reactive Red 45**.
- The decrease in absorbance over time is indicative of dye degradation. The rate of degradation can be determined by plotting absorbance versus time.
- HPLC Analysis:
 - At the same time intervals, inject an aliquot of each solution into the HPLC system.
 - Develop an HPLC method to separate the parent **Reactive Red 45** from its hydrolysis products.
 - The decrease in the peak area of the parent dye and the increase in the peak areas of new products over time provide a quantitative measure of stability and the formation of degradation products.

Experimental Workflow for Stability Assessment

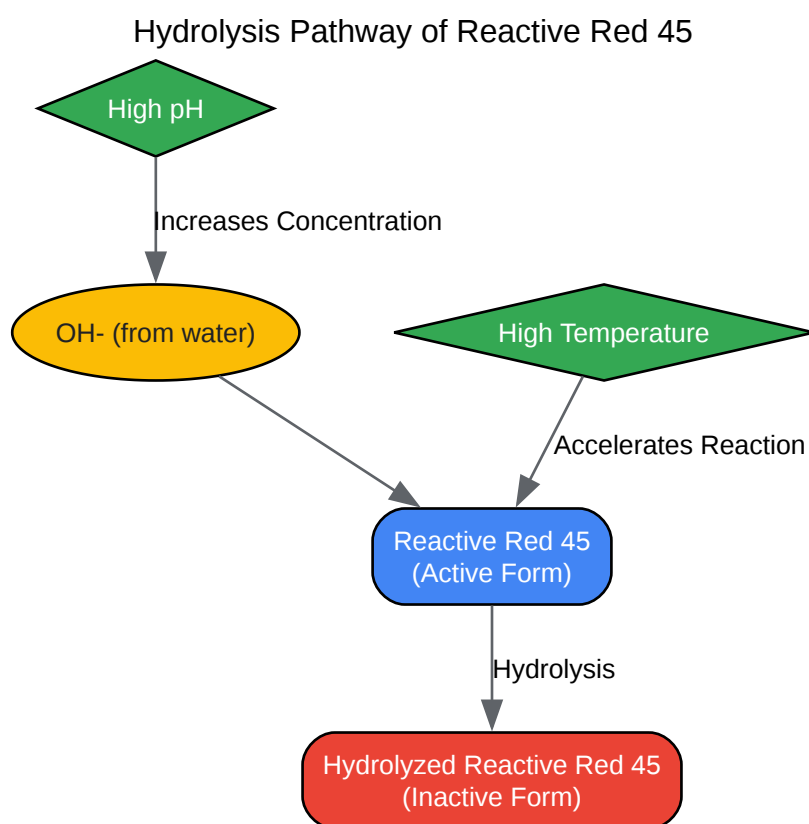


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Caption: Workflow for assessing the stability of **Reactive Red 45**.

Signaling Pathways and Logical Relationships

The degradation of **Reactive Red 45** in aqueous buffer solutions primarily proceeds through the hydrolysis of the monochlorotriazine ring. This is a nucleophilic substitution reaction where a hydroxyl ion from water attacks the carbon atom of the triazine ring, leading to the displacement of the chlorine atom. This process is accelerated at higher pH values due to the increased concentration of hydroxyl ions.



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Caption: Factors influencing the hydrolysis of **Reactive Red 45**.

Conclusion

The solubility and stability of **Reactive Red 45** are critical parameters that dictate its performance in various applications. While this guide provides illustrative data, it is imperative for researchers to experimentally determine these properties under their specific conditions using standardized protocols such as ISO 105-Z07 for solubility and kinetic studies using UV-Vis spectrophotometry and HPLC for stability. Careful control of pH and temperature is essential to ensure the desired performance and reproducibility when working with **Reactive Red 45**.

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